

# Personal protective equipment for handling Haloprogin

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## Compound of Interest

Compound Name: Haloprogin

Cat. No.: B1672930

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## Essential Safety and Handling Guide for Haloprogin

This document provides immediate and essential safety, handling, and disposal information for **Haloprogin**, tailored for researchers, scientists, and drug development professionals.

Following these procedural guidelines is critical for ensuring laboratory safety.

## Physicochemical and Toxicological Data

A summary of key quantitative data for **Haloprogin** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>4</sub> Cl <sub>3</sub> IO	[1][2]
Molecular Weight	361.39 g/mol	[2]
Melting Point	113.5 - 115 °C	[3][4]
Boiling Point	391.9°C at 760 mmHg	[3][5]
Flash Point	190.8°C	[3][5]
Solubility	Insoluble in water	[4]
Appearance	Solid	[3]
Acute Toxicity (LD50, mice)	>3 g/kg (oral and s.c.); 510 mg/kg (i.p.)	[2]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Haloprogin** to prevent skin and eye contact, and inhalation.[3]

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-impermeable gloves	Double gloving is recommended.[6] Nitrile or other resistant material. Powder-free.[7]	Prevents dermal absorption.[3]
Body Protection	Protective disposable gown	Lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[6]	Protects skin from splashes and contamination.
Eye and Face Protection	Safety goggles and face shield	Goggles should be worn for eye protection. A face shield provides a full range of protection against splashes.[7]	Protects against accidental splashes to the eyes and face.[3]
Respiratory Protection	N95 or higher respirator	Use when handling the powder form or if dust/aerosols may be generated.[7]	Minimizes inhalation of airborne particles.[3]

## Operational Plan: Handling and Storage

### Engineering Controls:

- Handle **Haloprogin** in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize exposure to dust.
- Solution Preparation: When preparing solutions, add **Haloprogin** to the solvent slowly to avoid splashing.
- Decontamination: After handling, decontaminate all surfaces, equipment, and glassware. Wipe down the work area with an appropriate cleaning agent.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[6\]](#)

#### Storage:

- Store **Haloprogin** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light, as the compound is photosensitive.[\[2\]](#)
- For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[8\]](#)

## Disposal Plan

Proper disposal of **Haloprogin** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

#### Waste Segregation:

- All disposable materials that have come into contact with **Haloprogin**, including gloves, gowns, and absorbent pads, should be considered hazardous waste.
- Place these materials in a designated, sealed, and clearly labeled hazardous waste container.[\[9\]](#)

#### Disposal of Unused **Haloprogin**:

- Take-Back Programs: The preferred method of disposal is through a community-based drug take-back program.[\[10\]](#)
- Household Trash Disposal (if no take-back program is available):

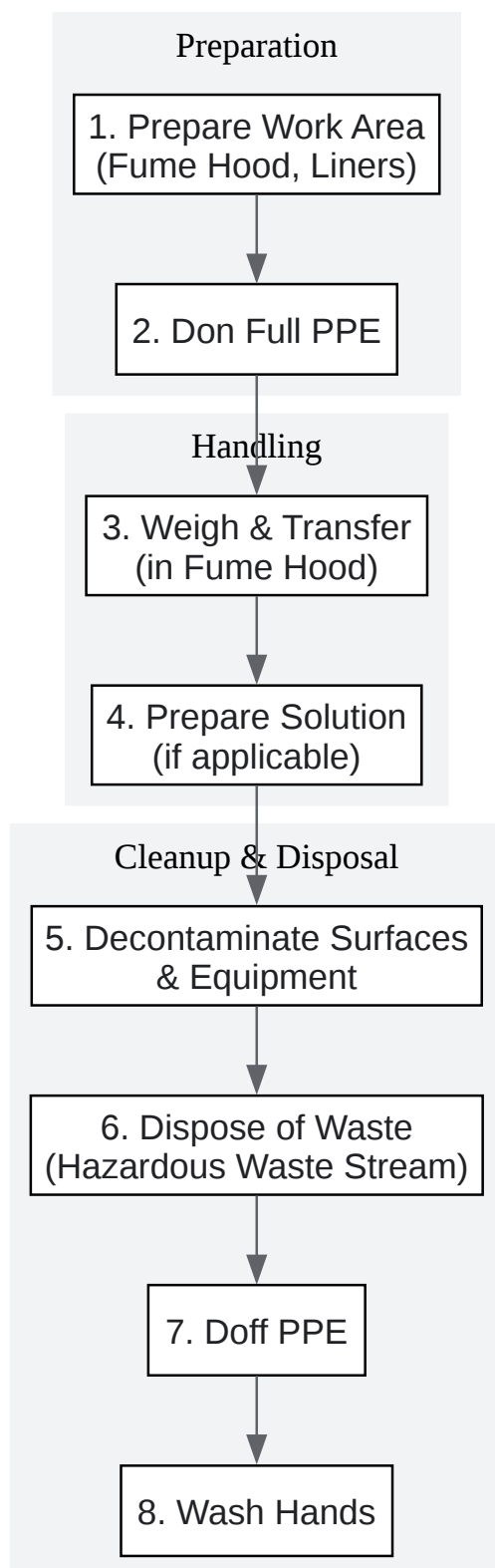
- Do not flush down the sink or toilet.[10]
- Remove the **Haloprogin** from its original container.
- Mix it with an undesirable substance such as used coffee grounds or kitty litter to make it less appealing to children and pets.[10]
- Place the mixture in a sealable bag, can, or other container to prevent leakage.[10]
- Before discarding the original container, remove or scratch out all identifying information from the label.[10]

#### Disposal of Contaminated Solvents:

- Collect all waste solvents in a designated, properly labeled, and sealed hazardous waste container.
- Dispose of the solvent waste through a certified chemical waste management company.[11]

## Experimental Workflow for Handling Haloprogin

The following diagram illustrates the standard workflow for safely handling **Haloprogin** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Haloprogin**.

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